

Deconstructing the Iopromide-d3 Certificate of Analysis: A Technical Guide

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Compound of Interest

Compound Name: Iopromide-d3

Cat. No.: B564850

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a stable isotope-labeled internal standard like **Iopromide-d3** is a critical document. It provides the necessary assurance of the material's identity, purity, and quality, which are paramount for the accuracy and reliability of quantitative analytical methods. This in-depth guide will dissect the typical components of an **Iopromide-d3** CoA, presenting the data in a structured format, detailing the experimental methodologies employed, and illustrating the logical workflows involved in the certification process.

Compound Information and Specifications

A Certificate of Analysis for **Iopromide-d3**, a deuterated form of the X-ray contrast agent Iopromide, typically begins with fundamental identification and physicochemical data. This information is crucial for ensuring the correct material is being used and for accurate preparation of standards.^{[1][2][3]} **Iopromide-d3** is primarily utilized as an internal standard in quantitative analyses by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1]

Table 1: General Information for **Iopromide-d3**

Parameter	Specification
Chemical Name	N,N'-Bis(2,3-dihydroxypropyl)-2,4,6-triiodo-5-[(methoxy-d3-acetyl)amino]-N-methyl-1,3-benzenedicarboxamide
Synonyms	Iopromide D3 (methoxy D3)[2]
CAS Number	1189947-73-6[2][3][4]
Unlabeled CAS	73334-07-3[1][2]
Molecular Formula	C ₁₈ H ₂₁ D ₃ I ₃ N ₃ O ₈ [1][2]
Molecular Weight	794.13 g/mol [1][2][3]
Appearance	Pale Yellow Solid[5]
Solubility	Methanol (Slightly), Water (Slightly)[5]
Storage Condition	-20°C, Hygroscopic[2][5]

Analytical Data for Quality Control

The core of the CoA is the analytical data that verifies the quality of the **Iopromide-d3**. This section typically includes results from various analytical techniques to confirm the identity and purity of the compound.

Table 2: Purity and Identity Data for **Iopromide-d3**

Test	Method	Result
Purity	High-Performance Liquid Chromatography (HPLC)	>95%[2]
Identity	Mass Spectrometry (MS)	Conforms to structure
Identity	Nuclear Magnetic Resonance (NMR) Spectroscopy	Conforms to structure
Isotopic Purity	Mass Spectrometry (MS)	≥98% Deuterium Incorporation

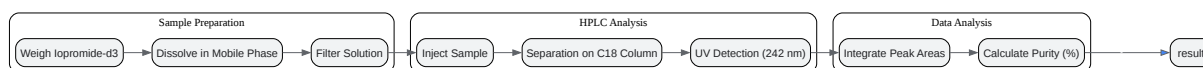
Experimental Protocols

The reliability of the data presented in a CoA is directly linked to the rigor of the experimental methods used. Below are detailed methodologies for the key experiments cited.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a cornerstone technique for assessing the purity of pharmaceutical compounds. It separates components of a mixture based on their differential partitioning between a stationary phase and a mobile phase.

- **Instrumentation:** A standard HPLC system equipped with a UV detector is typically used.
- **Column:** A C18 reversed-phase column is commonly employed for compounds like lopromide.
- **Mobile Phase:** A gradient elution is often used, starting with a high percentage of an aqueous phase (e.g., water with 0.1% formic acid) and gradually increasing the percentage of an organic solvent (e.g., acetonitrile or methanol).^[6]
- **Flow Rate:** A typical flow rate is around 1.0 mL/min.
- **Detection:** The UV detector is set to a wavelength where lopromide exhibits strong absorbance, often around 242 nm.^[7]
- **Procedure:** A solution of **lopromide-d3** is prepared in a suitable solvent and injected into the HPLC system. The area of the main peak corresponding to **lopromide-d3** is compared to the total area of all peaks in the chromatogram to calculate the purity.



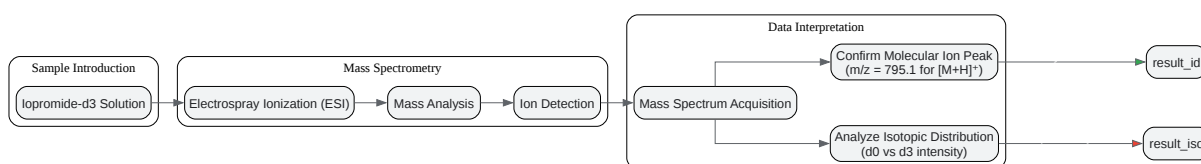
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HPLC Purity Analysis Workflow

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. It is used to confirm the molecular weight of **lopromide-d3** and to determine its isotopic purity.

- **Instrumentation:** A Liquid Chromatography-Mass Spectrometry (LC-MS) system, often with a tandem mass spectrometer (MS/MS), is frequently used.[7][8]
- **Ionization Source:** Electrospray ionization (ESI) is a common choice for polar molecules like lopromide.[6]
- **Mass Analyzer:** A quadrupole, time-of-flight (TOF), or triple quadrupole mass analyzer can be used.[6][9]
- **Procedure for Identity:** The sample is introduced into the mass spectrometer, and the mass spectrum is acquired. The presence of a molecular ion peak corresponding to the calculated mass of **lopromide-d3** (e.g., $[M+H]^+$ at m/z 795.1) confirms its identity.
- **Procedure for Isotopic Purity:** By analyzing the isotopic distribution of the molecular ion peak, the percentage of deuterium incorporation can be determined. The relative intensities of the peaks for the unlabeled lopromide (d0) and the deuterated lopromide (d3) are compared.



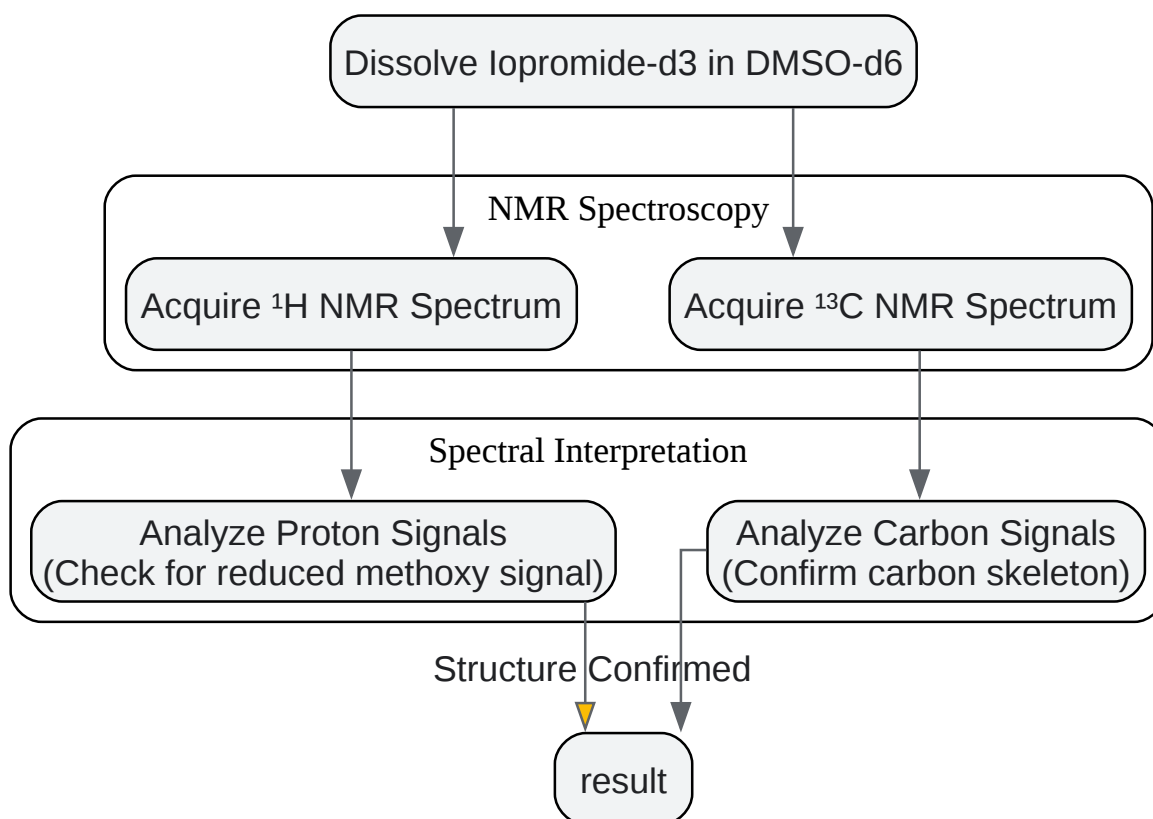
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Mass Spectrometry Identity and Isotopic Purity Workflow

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the structure of a molecule by observing the magnetic properties of atomic nuclei. For **lopromide-d3**, ^1H NMR and ^{13}C NMR are used to confirm the overall structure and the position of the deuterium label.

- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher) is used.^[7]
- Solvent: The sample is dissolved in a deuterated solvent, such as dimethyl sulfoxide-d6 (DMSO-d6).^[7]
- Procedure:
 - ^1H NMR: The proton NMR spectrum is acquired. The absence or significant reduction of the signal corresponding to the methoxy protons (which are replaced by deuterium) confirms the location of the deuterium label. The other proton signals should be consistent with the structure of lopromide.
 - ^{13}C NMR: The carbon-13 NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts of the carbon atoms should match the expected values for the lopromide structure.



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NMR Structural Confirmation Workflow

Conclusion

The Certificate of Analysis for **Iopromide-d3** is a comprehensive document that provides a wealth of information for the analytical scientist. By understanding the data presented in the tables and the experimental protocols used to generate that data, researchers can have high confidence in the quality of their internal standard, leading to more accurate and reproducible experimental results. The combination of chromatographic and spectroscopic techniques ensures that the material meets the stringent requirements for use in regulated and research environments.

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